Tautomerism in Pyridazin-3(2H)-one Structures: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*4-Amino-6-chloro-2-phenylpyridazin-3(2H)-one*
CAS No.:	*867130-83-4*
Cat. No.:	*B2592511*

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Introduction

The pyridazin-3(2H)-one scaffold is a six-membered heterocyclic ring containing two adjacent nitrogen atoms and a carbonyl group.[1] This core structure is of significant interest to medicinal chemists due to the wide range of biological activities exhibited by its derivatives, including cardiovascular, anticancer, anti-inflammatory, and antimicrobial properties.[2][3] A key feature of the pyridazin-3(2H)-one system is its capacity for tautomerism, a phenomenon that can profoundly influence the physicochemical properties and biological activity of these compounds.[4] Understanding and controlling the tautomeric equilibrium is therefore a critical aspect of designing and developing novel pyridazin-3(2H)-one-based therapeutics. This guide provides a comprehensive overview of tautomerism in pyridazin-3(2H)-one structures, intended for researchers, scientists, and drug development professionals.

Fundamentals of Tautomerism in Pyridazin-3(2H)-ones

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Tautomers are structural isomers that readily interconvert, most commonly through the migration of a proton.[5] In pyridazin-3(2H)-one systems, the primary tautomeric relationship is between the lactam (amide) and lactim (imidic acid) forms, which can also be described as a keto-enol tautomerism.[6]

The pyridazin-3(2H)-one form (the keto or lactam tautomer) is generally the more stable and predominant form.[1] The pyridazin-3-ol (enol or lactim) form is typically less stable. The relative stability of these tautomers is governed by a delicate balance of several factors.

Caption: Lactam-Lactim Tautomerism in Pyridazin-3(2H)-one.

Factors Influencing Tautomeric Equilibrium

The position of the tautomeric equilibrium is not fixed and can be influenced by several factors:

- Substituents: The electronic nature of substituents on the pyridazinone ring can significantly impact the relative stability of the tautomers. Electron-donating groups can increase the electron density on the ring, potentially favoring the lactim form, while electron-withdrawing groups tend to stabilize the lactam form. For instance, a pyrrolyl substituent can shift the equilibrium towards the hydroxyl (lactim) form compared to the unsubstituted parent compound.[7]

- Solvent: The polarity of the solvent plays a crucial role.[8] Polar, protic solvents can stabilize both tautomers through hydrogen bonding but may favor the more polar lactam form. Nonpolar solvents, on the other hand, may favor the less polar lactim form, especially if intramolecular hydrogen bonding can occur. Theoretical studies using both implicit and explicit solvation models have shown that protic polar solvents are necessary to reduce the high activation energy associated with the tautomeric conversion.[4][8]

- pH: The pH of the medium can have a pronounced effect on the tautomeric equilibrium, particularly for compounds with ionizable groups. The protonation state of the molecule can favor one tautomer over the other.

- Temperature: Temperature can shift the equilibrium. For example, in some related heterocyclic systems like 6-chloro-2-pyridone, an increase in temperature has been shown to increase the fraction of the lactim tautomer.[9]

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Spectroscopic and Computational Characterization of Tautomers

Distinguishing between and quantifying the different tautomeric forms of pyridazin-3(2H)-one derivatives requires a combination of spectroscopic techniques and computational methods.

Technique	Description	Key Observables
NMR Spectroscopy	Nuclear Magnetic Resonance (^{1}H, ^{13}C, ^{15}N NMR) is a powerful tool for identifying tautomers in solution.[10]	Chemical shifts of protons and carbons attached to or near the tautomerizing centers (e.g., N-H vs. O-H protons, C=O vs. C-O carbons).[10]
UV-Vis Spectroscopy	Ultraviolet-Visible spectroscopy can distinguish between tautomers based on their different electronic transitions.[11]	The lactam and lactim forms will have distinct absorption maxima (λmax) due to differences in their conjugated systems.[11]
X-ray Crystallography	Provides unambiguous structural information of the tautomeric form present in the solid state.[12]	Determines the precise positions of atoms, including the location of the proton (on nitrogen for lactam or on oxygen for lactim).[12]
Computational Chemistry	Density Functional Theory (DFT) and other quantum chemical methods are used to calculate the relative energies and stabilities of the different tautomers.[8][13]	Calculation of activation energies for interconversion and prediction of the most stable tautomer under different conditions (gas phase, various solvents).[4][8]

Experimental Protocol: NMR Spectroscopic Analysis of Tautomerism

A detailed, step-by-step methodology for analyzing tautomeric equilibrium using ^{1}H NMR spectroscopy:

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- Sample Preparation:
  - Dissolve a precisely weighed amount of the pyridazin-3(2H)-one derivative in a deuterated solvent (e.g., DMSO-d_6, $CDCl_3$, D_2O) to a known concentration.
  - Use a high-purity solvent to avoid interference from impurities.
  - Prepare samples in different solvents to investigate the effect of solvent polarity on the tautomeric equilibrium.
- NMR Data Acquisition:
  - Acquire ^1H NMR spectra at a constant temperature (e.g., 298 K) on a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
  - Ensure a sufficient number of scans to obtain a good signal-to-noise ratio.
  - Integrate the signals corresponding to the distinct protons of each tautomer (e.g., N-H of the lactam and O-H of the lactim, if observable, or other characteristic protons of each form).
- Data Analysis:
  - Identify the characteristic peaks for each tautomer based on their chemical shifts. Comparison with model compounds (e.g., N-methylated for lactam and O-methylated for lactim) can aid in peak assignment.[14]
  - Calculate the mole fraction of each tautomer by comparing the integration values of their respective signals. For a two-component equilibrium (Lactam ⇌ Lactim):
    - % Lactam = [Integration(Lactam) / (Integration(Lactam) + Integration(Lactim))] x 100
    - % Lactim = [Integration(Lactim) / (Integration(Lactam) + Integration(Lactim))] x 100
  - The equilibrium constant (K_T) can be calculated as: K_T = [Lactim] / [Lactam].
- Variable Temperature (VT) NMR (Optional):

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- Acquire spectra at a range of temperatures to study the thermodynamic parameters of the tautomeric equilibrium.
- A plot of ln(K_T) versus 1/T (van't Hoff plot) can be used to determine the enthalpy (ΔH°) and entropy (ΔS°) of the tautomerization process.

Caption: Workflow for NMR Spectroscopic Analysis of Tautomerism.

Impact of Tautomerism on Physicochemical Properties and Biological Activity

The specific tautomeric form of a pyridazin-3(2H)-one derivative present under physiological conditions can have a profound impact on its drug-like properties and biological activity. Tautomerism can affect:

- Lipophilicity (LogP/LogD): The lactam and lactim forms have different polarities and hydrogen bonding capabilities, leading to different LogP and LogD values. This, in turn, affects the compound's absorption, distribution, metabolism, and excretion (ADME) profile.
- Acidity/Basicity (pKa): The pKa values of the lactam and lactim tautomers are different. The lactam is typically a weak acid (N-H), while the lactim is a stronger acid (O-H). This influences the ionization state of the molecule at a given pH, which is critical for solubility and receptor interaction.
- Receptor Binding and Enzyme Inhibition: The shape, hydrogen bonding pattern, and electronic distribution of a molecule are key determinants of its interaction with a biological target. Since the lactam and lactim tautomers differ in these properties, they may exhibit different binding affinities and inhibitory potencies.[1] The ability of this core to interact with multiple targets like G-protein coupled receptors and various enzymes highlights the importance of its tautomeric state.[1][3]

Synthetic Strategies and Control of Tautomerism

While the tautomeric equilibrium is a dynamic process, synthetic chemists can employ various strategies to favor a particular tautomeric form. The most common approach for synthesizing

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the pyridazin-3(2H)-one ring is the condensation of γ-keto acids with hydrazine or its derivatives.[15]

Strategic placement of substituents can "lock" the molecule into a specific tautomeric form. For example, alkylation at the N-2 position will fix the molecule in the lactam form, while alkylation at the oxygen of the carbonyl group will yield the lactim form. These "fixed" derivatives are invaluable as reference compounds for spectroscopic studies to unequivocally assign the signals of the individual tautomers in an equilibrium mixture.[14]

Case Studies in Drug Development

The pyridazin-3(2H)-one scaffold is present in numerous biologically active compounds.[2] For instance, some derivatives have shown potent activity as phosphodiesterase (PDE) inhibitors, which can lead to vasodilation.[1] Others have been investigated as formyl peptide receptor (FPR) agonists.[16] In many of these cases, the specific tautomer present is crucial for the observed biological activity, as it dictates the precise interactions with the target protein.

Conclusion and Future Perspectives

Tautomerism is an intrinsic and critical feature of pyridazin-3(2H)-one chemistry. A thorough understanding of the factors that govern the tautomeric equilibrium and the ability to characterize and control it are essential for the successful design and development of novel drugs based on this versatile scaffold. Future research in this area will likely focus on more sophisticated computational models to accurately predict tautomeric preferences and the development of novel synthetic methodologies to achieve greater control over the desired tautomeric form. The continued exploration of the biological consequences of pyridazin-3(2H)-one tautomerism will undoubtedly lead to the discovery of new and improved therapeutic agents.

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